

Technical Support Center: Crop Safety of Tralkoxydim Tank-Mixes with New Herbicides

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tralkoxydim*

Cat. No.: *B8805380*

[Get Quote](#)

Welcome to the Technical Support Center for researchers, scientists, and drug development professionals. This resource provides troubleshooting guides and frequently asked questions (FAQs) regarding the crop safety of **tralkoxydim** tank-mixes with new herbicides. All information is presented to assist in the design and interpretation of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **tralkoxydim** and how does it work?

Tralkoxydim is a selective, post-emergence herbicide belonging to the cyclohexanedione family (Group 1 ACCase inhibitor).[1][2] It is effective against a range of grass weeds in cereal crops such as wheat, barley, and triticale.[1][2] **Tralkoxydim** is absorbed by the leaves and translocated to the growing points of the weed, where it inhibits the acetyl-CoA carboxylase (ACCase) enzyme. This enzyme is crucial for fatty acid synthesis, and its inhibition leads to the death of the grass weed.[2]

Q2: Why is tank-mixing **tralkoxydim** with other herbicides necessary?

Tralkoxydim is a graminicide, meaning it primarily controls grass weeds. To achieve broad-spectrum weed control that also targets broadleaf weeds in a single application, it is often necessary to tank-mix **tralkoxydim** with a compatible broadleaf herbicide.[3] This practice can improve efficiency and help manage herbicide resistance.

Q3: What are the potential risks of tank-mixing **tralkoxydim** with other herbicides?

The primary risks associated with tank-mixing herbicides are:

- **Crop Injury (Phytotoxicity):** The combination of herbicides may be more injurious to the crop than either product applied alone. Symptoms can include chlorosis (yellowing), necrosis (tissue death), stunting, and yield reduction.[3]
- **Antagonism:** The activity of one or both herbicides in the mix is reduced, leading to decreased weed control.
- **Physical Incompatibility:** The products in the tank-mix may not be physically compatible, leading to the formation of precipitates, gels, or other residues that can clog spray equipment.

Q4: What symptoms of crop injury might be observed with **tralkoxydim** tank-mixes?

Common symptoms of crop injury from **tralkoxydim** tank-mixes include temporary yellowing of the leaves (chlorosis) and stunting of crop growth.[3] In some cases, "tip burn" may be observed, particularly with reduced water volumes.[3] These symptoms are often transient, and the crop may recover without a significant impact on yield, especially if the crop is not under stress.[3]

Q5: What factors can increase the risk of crop injury from **tralkoxydim** tank-mixes?

Several factors can increase the likelihood and severity of crop injury:

- **Crop Stress:** Crops under stress from adverse environmental conditions (e.g., drought, extreme temperatures, waterlogging), nutrient deficiencies, or disease are more susceptible to herbicide injury.[3]
- **Application Timing:** Applying tank-mixes outside of the recommended crop growth stage can increase the risk of injury.
- **Adverse Weather Conditions:** Applying herbicides in temperatures that are too high or too low can increase crop stress and the potential for injury.[3]
- **Tank-Mix Partner:** The specific broadleaf herbicide mixed with **tralkoxydim** will influence the potential for crop injury.

- Adjuvants: The type and rate of adjuvant used can affect herbicide uptake and crop safety.

Troubleshooting Guides

Issue 1: Unexpected Crop Injury (Yellowing, Stunting) Observed After Tank-Mix Application.

- Possible Cause 1: Crop Stress.
 - Troubleshooting: Review environmental conditions before, during, and after application. Was the crop experiencing drought, heat stress, cold temperatures, or waterlogged soil? Were there any signs of nutrient deficiency or disease?
 - Solution: If crop stress is suspected, monitor the crop for recovery. In many cases, the injury is transient. For future applications, avoid spraying when the crop is under stress.
- Possible Cause 2: Incompatible Tank-Mix Partner or Rate.
 - Troubleshooting: Verify that the tank-mix partner and application rates are recommended for use with **tralkoxydim** on the specific crop and at the observed growth stage. Check for any known antagonisms or synergistic effects that could lead to increased phytotoxicity.
 - Solution: Always consult the product labels for both **tralkoxydim** and the tank-mix partner for compatibility and rate recommendations. If a non-recommended mix was used, document the injury and consult with a local agronomist or extension specialist.
- Possible Cause 3: Incorrect Adjuvant Use.
 - Troubleshooting: Confirm that the correct type and rate of adjuvant were used as specified on the herbicide labels.
 - Solution: Use only recommended adjuvants at the specified rates.

Issue 2: Reduced Grass Weed Control After Tank-Mix Application.

- Possible Cause 1: Herbicide Antagonism.
 - Troubleshooting: Certain broadleaf herbicides, particularly some synthetic auxin herbicides, can antagonize the activity of ACCase inhibitors like **tralkoxydim**, leading to

reduced grass weed control.

- Solution: If antagonism is suspected, consider a sequential application where **tralkoxydim** is applied separately from the broadleaf herbicide, with a recommended interval between applications. Consult product labels for specific guidance on sequential applications.
- Possible Cause 2: Environmental Factors.
 - Troubleshooting: Weed control can be reduced if weeds are stressed due to environmental conditions at the time of application.
 - Solution: Apply herbicides when weeds are actively growing and not under stress for optimal efficacy.

Data on Tralkoxydim Tank-Mix Crop Safety

The following tables summarize available data on the crop safety of **tralkoxydim** tank-mixes with various herbicides. Note: This is not an exhaustive list, and results can vary based on environmental conditions, crop variety, and application parameters. Always conduct a small-scale test (jar test) for physical compatibility before mixing in the spray tank.^[4]

Table 1: Crop Injury Ratings for **Tralkoxydim** Tank-Mixes in Wheat

| Tank-Mix Partner(s) | Crop | Growth Stage at Application | Visual Injury (%) | Days After Treatment (DAT) | Yield Effect | Reference |
|----------------------------|--------------|-----------------------------|-------------------------|----------------------------|-----------------------|-----------|
| Pyrasulfotole + Bromoxynil | Winter Wheat | Not Specified | ≤7 | Not Specified | No significant impact | [5][6] |
| Fluroxypyr + Clopyralid | Spring Wheat | Not Specified | No significant increase | Not Specified | Not Specified | [7] |
| Fluroxypyr + Aminopyralid | Spring Wheat | Not Specified | No significant increase | Not Specified | Not Specified | [7] |

Table 2: General Compatibility of **Tralkoxydim** with Herbicide Groups

| Herbicide Group of Tank-Mix Partner | General Compatibility/Potential Issues |
|--|---|
| Synthetic Auxins (e.g., 2,4-D, MCPA, Dicamba) | Some potential for antagonism, leading to reduced grass control.[3] Temporary crop injury may occur, especially under stressful conditions. [3] |
| ALS Inhibitors (e.g., Metsulfuron, Florasulam) | Generally compatible, but always check labels for specific recommendations. |
| HPPD Inhibitors (e.g., Pyrasulfotole, Topramezone) | Studies with pyrasulfotole + bromoxynil showed good crop safety.[5][6] |
| Contact Herbicides (e.g., Bromoxynil) | Generally compatible. Tank-mixes with bromoxynil have shown good crop safety.[5][6] |

Experimental Protocols

Protocol for Evaluating Crop Safety of **Tralkoxydim** Tank-Mixes

This protocol provides a general framework for conducting field trials to assess the crop safety of **tralkoxydim** tank-mixes.

1. Experimental Design:

- Design: Randomized Complete Block Design (RCBD) with a minimum of four replications.
- Plot Size: Sufficiently large to minimize edge effects and allow for accurate yield assessment (e.g., 3m x 10m).
- Treatments:
 - Untreated Control (weedy)
 - Hand-weeded Control (weed-free)
 - **Tralkoxydim** alone at the recommended rate
 - New herbicide alone at the recommended rate
 - **Tralkoxydim** + new herbicide tank-mix at recommended rates
 - (Optional) **Tralkoxydim** + new herbicide tank-mix at 2x the recommended rates to assess the margin of crop safety.

2. Crop and Site Information:

- Crop: Specify the crop species and variety.
- Location: Detail the geographic location and soil type.
-
- Agronomic Practices: Document all standard agronomic practices, including fertilization, irrigation, and pest control.

3. Herbicide Application:

- **Equipment:** Use a calibrated research plot sprayer with appropriate nozzles to ensure uniform application.
- **Application Timing:** Apply herbicides at the recommended crop and weed growth stages. Record the growth stage of the crop (e.g., Zadoks or BBCH scale) and weeds at the time of application.
- **Environmental Conditions:** Record the temperature, relative humidity, wind speed, and direction at the time of application.

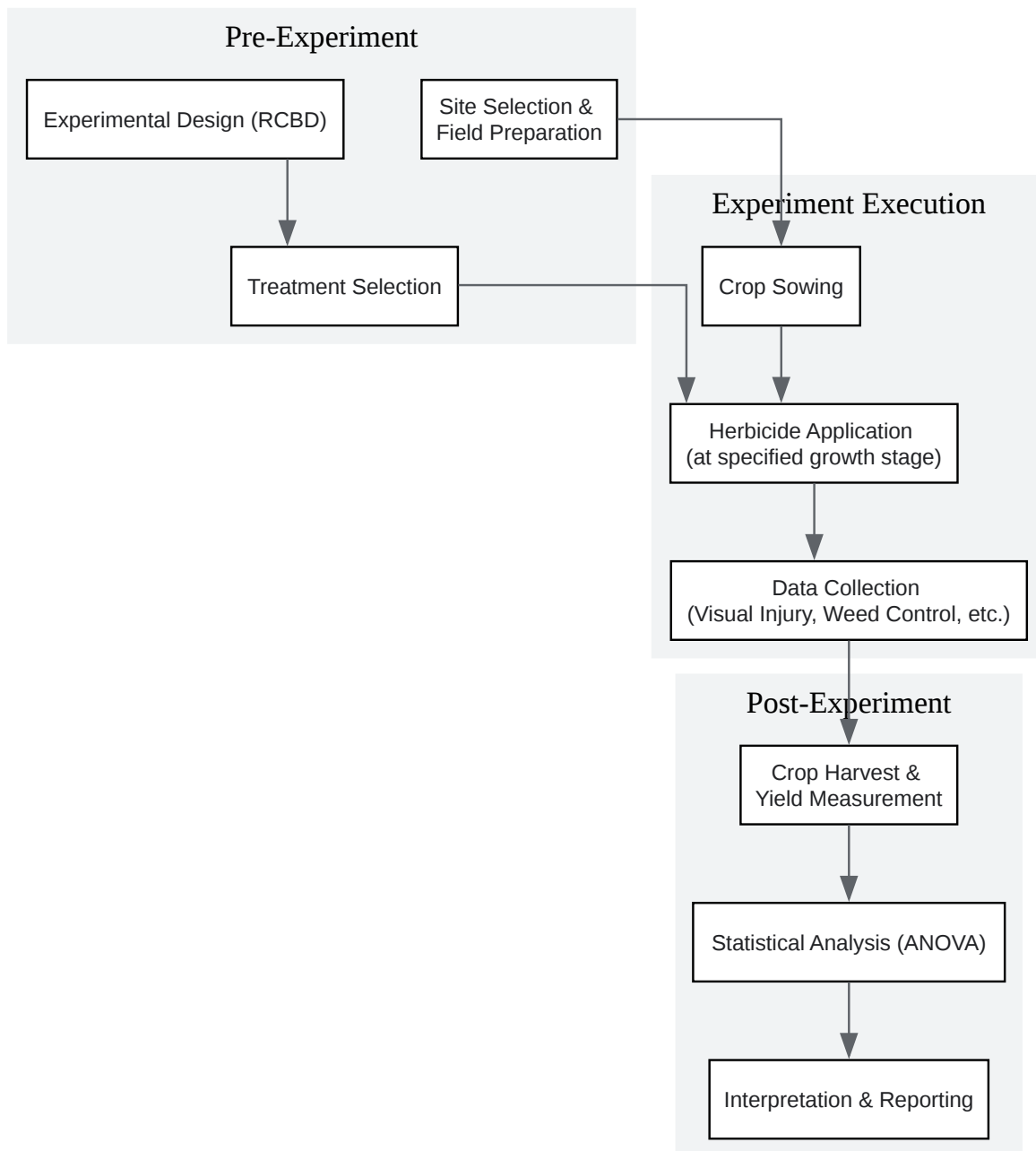
4. Data Collection:

- **Visual Crop Injury:** Assess crop injury at 7, 14, 21, and 28 days after treatment (DAT) using a standardized rating scale (e.g., 0-100% scale, where 0 = no injury and 100 = complete crop death, or the EWRC 1-9 scale).[8]
- **Weed Control:** Assess the percentage of weed control for each target species at the same intervals as crop injury assessment.
- **Crop Height and Biomass:** Measure crop height and collect above-ground biomass from a defined area within each plot at a specified time point (e.g., mid-season).
- **Yield:** Harvest the entire plot or a defined central area to determine grain yield. Adjust for moisture content.
- **Yield Components:** (Optional) Analyze for yield components such as thousand-kernel weight, number of heads per unit area, and grains per head.

5. Statistical Analysis:

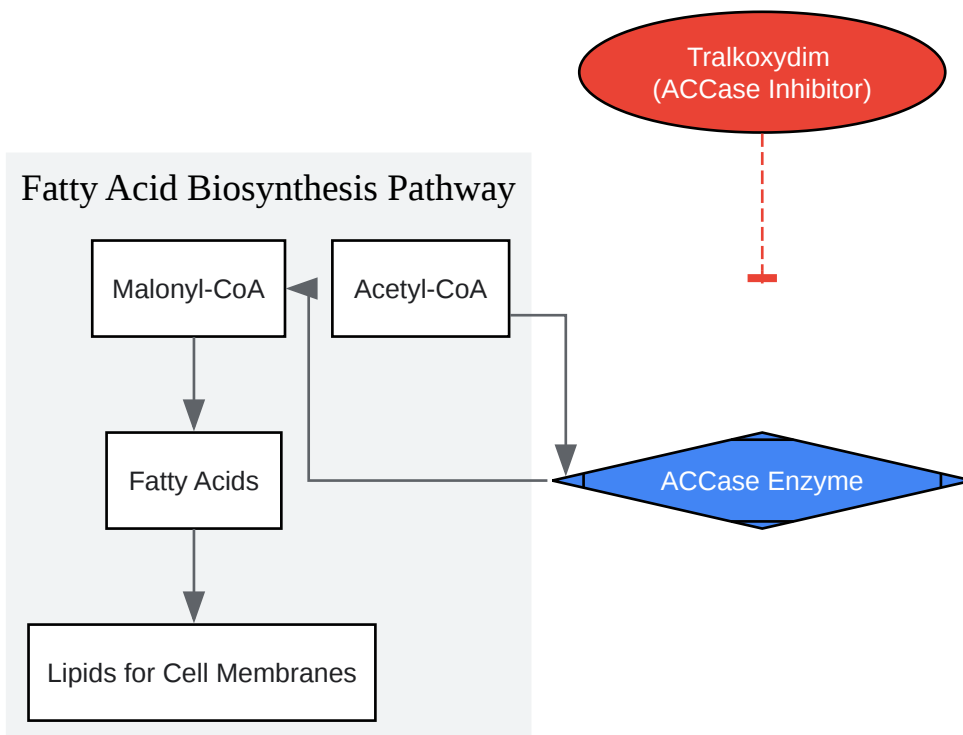
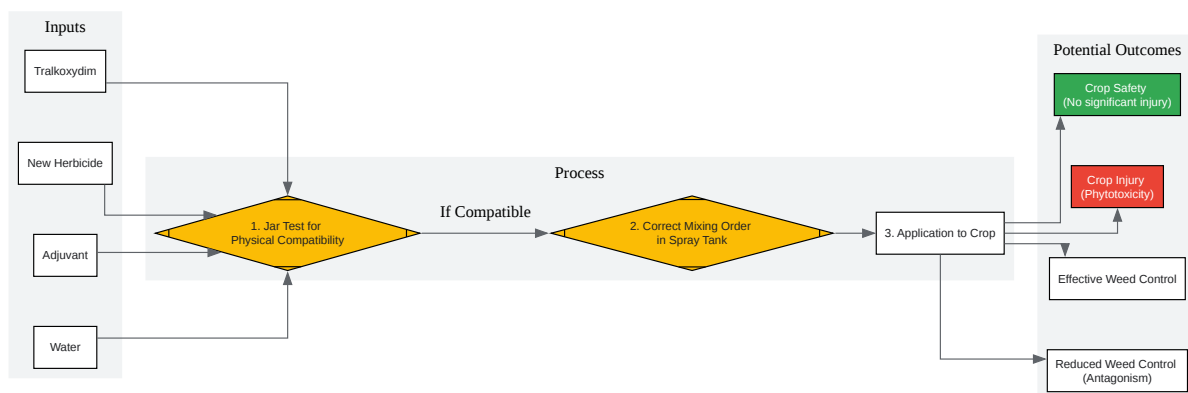
- Analyze the data using Analysis of Variance (ANOVA) appropriate for an RCBD.
- Use a mean separation test (e.g., Fisher's Protected LSD or Tukey's HSD at $p \leq 0.05$) to compare treatment means for crop injury, weed control, and yield.

Visualizations



[Click to download full resolution via product page](#)

Experimental workflow for crop safety trials.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nufarm.com [nufarm.com]
- 2. Tralkoxydim | C₂₀H₂₇NO₃ | CID 135492483 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. cdn.nufarm.com [cdn.nufarm.com]
- 4. Avoid Tank Mixing Errors [ag.purdue.edu]
- 5. Broadleaf Weed Control and Crop Safety with Premixed Pyrasulfotole and Bromoxynil in Winter Wheat [scirp.org]
- 6. researchgate.net [researchgate.net]
- 7. ncwss.org [ncwss.org]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Technical Support Center: Crop Safety of Tralkoxydim Tank-Mixes with New Herbicides]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8805380#crop-safety-of-tralkoxydim-tank-mixes-with-new-herbicides]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com